

Application Notes and Protocols for NUCC-390

Stock Solution Preparation

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Compound of Interest

Compound Name: NUCC-390

Cat. No.: B609682

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This document provides detailed application notes and protocols for the preparation of a stock solution of **NUCC-390**, a novel and selective small-molecule agonist of the C-X-C motif chemokine receptor 4 (CXCR4). Proper preparation and storage of this stock solution are critical for ensuring its stability and efficacy in various experimental settings.

NUCC-390: A Potent CXCR4 Agonist

NUCC-390 acts as an agonist for the CXCR4 receptor, a G-protein coupled receptor involved in a multitude of physiological and pathological processes.[1] Activation of CXCR4 by its natural ligand, CXCL12, or by agonists like **NUCC-390**, triggers downstream signaling cascades that play a role in neurogenesis, immune responses, and cell migration.[2] Notably, **NUCC-390** has been shown to promote the recovery and regeneration of nerve terminals after damage, highlighting its potential therapeutic applications in neurodegenerative conditions.[1][3][4]

Quantitative Data Summary

The following table summarizes the key quantitative information for **NUCC-390**.

Property	Value	Source
Molecular Formula	C ₂₃ H ₃₃ N ₅ O	
Molecular Weight	395.54 g/mol	
CAS Number	1060524-97-1	
Appearance	Solid. Light brown to brown.	
Purity	≥98%	
Solubility	Soluble in DMSO (250 mg/mL)	
Storage (Powder)	-20°C for 3 years; 4°C for 2 years	
Storage (in Solvent)	-80°C for 6 months; -20°C for 1 month	

Experimental Protocols

Protocol 1: Preparation of a 10 mM NUCC-390 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **NUCC-390** in dimethyl sulfoxide (DMSO).

Materials:

- **NUCC-390** powder
- Anhydrous/molecular biology grade Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

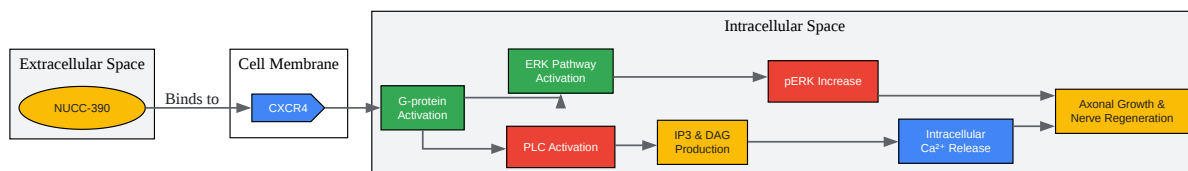
- **Equilibrate NUCC-390 to Room Temperature:** Before opening, allow the vial of **NUCC-390** powder to equilibrate to room temperature for at least 15-20 minutes to prevent condensation of moisture.
- **Weigh NUCC-390 Powder:** In a suitable weighing vessel, carefully weigh out the desired amount of **NUCC-390** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.955 mg of **NUCC-390** (Molecular Weight = 395.54 g/mol).
- **Dissolve in DMSO:** Transfer the weighed **NUCC-390** powder to a sterile microcentrifuge tube. Add the calculated volume of DMSO to achieve a final concentration of 10 mM. For 3.955 mg of **NUCC-390**, add 1 mL of DMSO.
- **Ensure Complete Dissolution:** Tightly cap the tube and vortex thoroughly until the powder is completely dissolved. If necessary, brief sonication in a water bath can be used to aid dissolution. Visually inspect the solution to ensure there are no visible particulates.
- **Aliquot for Storage:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile cryovials. The volume of the aliquots should be appropriate for your planned experiments.
- **Storage:** Store the aliquoted stock solution at -80°C for long-term storage (up to 6 months) or at -20°C for shorter-term storage (up to 1 month).

Note on a variation: The dihydrochloride salt of **NUCC-390** has a molecular weight of 468.46 g/mol . If using this form, adjust the mass accordingly for stock solution preparation.

Visualization of Signaling and Workflow

NUCC-390 Signaling Pathway

The following diagram illustrates the signaling pathway initiated by **NUCC-390** binding to the CXCR4 receptor.

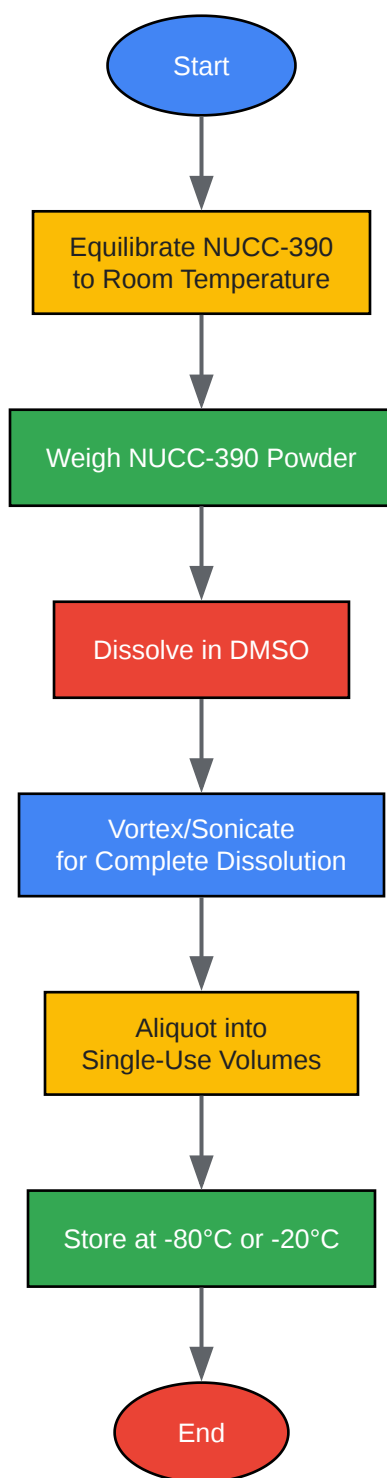


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Caption: **NUCC-390** activates CXCR4, leading to downstream signaling and promoting nerve regeneration.

Experimental Workflow for Stock Solution Preparation

The diagram below outlines the logical workflow for preparing the **NUCC-390** stock solution.



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Caption: Workflow for preparing a **NUCC-390** stock solution.

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